

# A Comprehensive Technical Guide to the Safe Handling of Phenanthrene-d10

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Phenanthrene-d10

Cat. No.: B032357

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This in-depth guide provides critical safety and handling information for **Phenanthrene-d10**, a deuterated polycyclic aromatic hydrocarbon (PAH) utilized in a variety of research applications, including as an internal standard for quantitative analysis. Adherence to these guidelines is paramount to ensure the safety of laboratory personnel and the integrity of experimental outcomes.

## Physicochemical and Toxicological Data

A thorough understanding of the properties of **Phenanthrene-d10** is the foundation of its safe handling. The following table summarizes key quantitative data.

Property	Value
Chemical Formula	C <sub>14</sub> D <sub>10</sub>
Molecular Weight	188.29 g/mol [1][2][3]
CAS Number	1517-22-2
Appearance	White to yellowish solid
Melting Point	98 - 100 °C (208 - 212 °F)
Boiling Point	340 °C (644 °F)
Water Solubility	1.15 mg/L
log P (octanol/water)	4.46
LD50 (Oral, Mouse)	700 mg/kg (for non-deuterated Phenanthrene)

## Hazard Identification and GHS Classification

**Phenanthrene-d10** is classified as a hazardous substance. The primary hazards are summarized below:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.
- Skin Irritation (Category 2): Causes skin irritation.
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.
- Hazardous to the Aquatic Environment, Acute Hazard (Category 1): Very toxic to aquatic life.
- Hazardous to the Aquatic Environment, Long-term Hazard (Category 1): Very toxic to aquatic life with long lasting effects.
- Carcinogenicity: Reasonably anticipated to be a human carcinogen (**Phenanthrene-D10**).

## Experimental Protocols: Safe Handling and Storage

Strict adherence to the following protocols is mandatory when working with **Phenanthrene-d10**.

### Personal Protective Equipment (PPE)

- **Hand Protection:** Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.
- **Eye Protection:** Safety glasses with side-shields conforming to EN166 are required. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).
- **Respiratory Protection:** For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use a type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).
- **Body Protection:** Wear protective clothing.

### Handling Procedures

- Avoid contact with skin and eyes.
- Avoid formation of dust and aerosols.
- Provide appropriate exhaust ventilation at places where dust is formed.
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.

### Storage Conditions

- Keep container tightly closed in a dry and well-ventilated place.

- Store in a cool location.
- Store under inert gas.
- The substance is hygroscopic.

## Emergency Procedures

### First Aid Measures

- General Advice: Consult a physician. Show the safety data sheet to the doctor in attendance. Move out of the dangerous area.
- If Inhaled: If breathed in, move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

### Accidental Release Measures

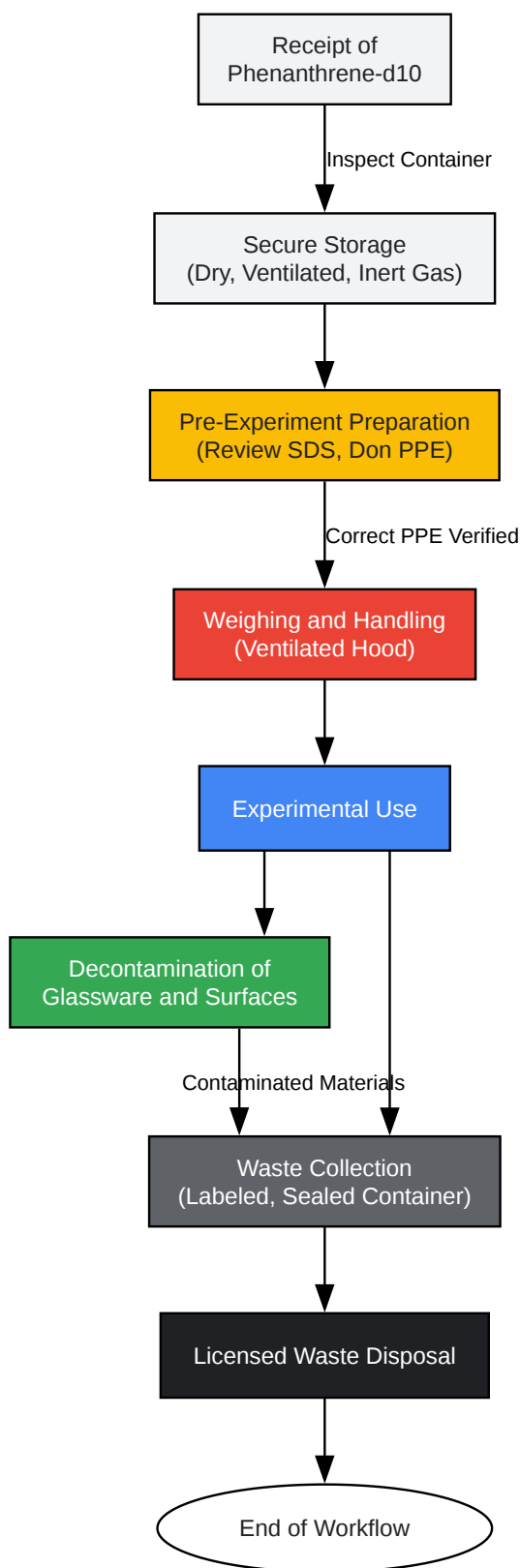
- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing dust.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains. Discharge into the environment must be avoided.
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

## Disposal Considerations

- **Product:** Offer surplus and non-recyclable solutions to a licensed disposal company. Contact a licensed professional waste disposal service to dispose of this material.
- **Contaminated Packaging:** Dispose of as unused product.

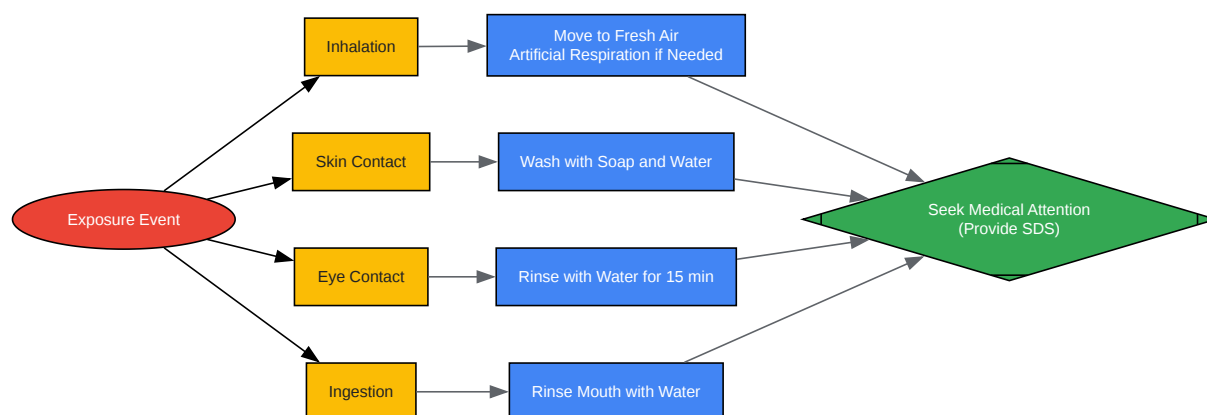
## Visualized Workflows and Relationships

To further clarify the safety protocols, the following diagrams illustrate key workflows and logical relationships.



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Caption: Workflow for the safe handling of **Phenanthrene-d10** from receipt to disposal.



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Caption: First-aid response protocol for different routes of exposure to **Phenanthrene-d10**.

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## References

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